

A Spectroscopic Guide to 3-Butoxypropionitrile: In-Depth Analysis and Predicted Data

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Compound of Interest

Compound Name: 3-Butoxypropionitrile

CAS No.: 6959-71-3

Cat. No.: B1265712

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This technical guide provides a comprehensive overview of the predicted spectroscopic data for **3-Butoxypropionitrile** (CAS No. 693-08-3). In the absence of publicly available experimental spectra for this specific compound, this guide leverages established principles of nuclear magnetic resonance (NMR) spectroscopy, infrared (IR) spectroscopy, and mass spectrometry (MS), along with comparative data from homologous alkoxypropionitriles, to present a robust, predicted spectroscopic profile. This document is intended for researchers, scientists, and professionals in drug development and materials science who require a detailed understanding of the structural characterization of this molecule.

Molecular Structure and Spectroscopic Overview

3-Butoxypropionitrile is an organic compound featuring both a nitrile ($-C\equiv N$) and an ether ($R-O-R'$) functional group. Its structure consists of a butyl group linked via an ether oxygen to a three-carbon chain terminating in a nitrile group. This unique combination of functional groups gives rise to a distinct spectroscopic fingerprint that can be predicted with a high degree of confidence.

The following sections will delve into the predicted ^1H NMR, ^{13}C NMR, IR, and Mass Spectrometry data for **3-Butoxypropionitrile**. Each section will provide a rationale for the predicted spectral features, drawing on the known effects of the ether and nitrile functionalities on chemical shifts, coupling constants, vibrational frequencies, and fragmentation patterns.

Predicted ^1H Nuclear Magnetic Resonance (NMR) Spectroscopy

Proton NMR spectroscopy is a powerful tool for elucidating the hydrogen environments within a molecule. For **3-Butoxypropionitrile**, we can predict the chemical shifts and coupling patterns based on the electronegativity of the neighboring oxygen and nitrile groups, and by comparison with related compounds such as 3-methoxypropionitrile and 3-ethoxypropionitrile.

Predicted ^1H NMR Data (300 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~3.65	Triplet	2H	-O-CH ₂ -CH ₂ -CN	The methylene group adjacent to the ether oxygen is deshielded by the electronegative oxygen atom.
~2.60	Triplet	2H	-O-CH ₂ -CH ₂ -CN	The methylene group adjacent to the electron-withdrawing nitrile group is also deshielded, but to a lesser extent than the one next to the oxygen.
~3.50	Triplet	2H	-O-CH ₂ -CH ₂ CH ₂ CH ₃	The methylene group of the butoxy chain directly attached to the ether oxygen.
~1.60	Sextet	2H	-O-CH ₂ -CH ₂ -CH ₂ CH ₃	The second methylene group in the butoxy chain.
~1.40	Sextet	2H	-O-CH ₂ CH ₂ -CH ₂ -CH ₃	The third methylene group in the butoxy chain.

~0.95	Triplet	3H	-O-CH ₂ CH ₂ CH ₂ - CH ₃	The terminal methyl group of the butoxy chain.
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In-Depth Interpretation of Predicted ¹H NMR Spectrum

The predicted ¹H NMR spectrum of **3-Butoxypropionitrile** is expected to show six distinct signals, corresponding to the six non-equivalent proton environments in the molecule.

- **Downfield Region (δ 3.5-3.7 ppm):** The two methylene groups directly attached to the ether oxygen (-O-CH₂-CH₂-CN and -O-CH₂-CH₂CH₂CH₃) are expected to resonate in this region. The electronegativity of the oxygen atom withdraws electron density from these protons, causing them to be deshielded and appear at a higher chemical shift.
- **Methylene Adjacent to Nitrile (δ ~2.60 ppm):** The methylene group alpha to the nitrile group (-O-CH₂-CH₂-CN) will be deshielded due to the anisotropic effect and the electron-withdrawing nature of the cyano group.
- **Alkyl Region (δ 0.9-1.7 ppm):** The remaining protons of the butyl group will appear in the typical upfield alkyl region. The terminal methyl group is expected to be a triplet at around 0.95 ppm, while the two internal methylene groups will appear as overlapping multiplets (predicted as sextets) between 1.40 and 1.60 ppm.

Experimental Protocol for ¹H NMR Spectroscopy

The following is a standard protocol for acquiring a high-resolution ¹H NMR spectrum of a liquid sample like **3-Butoxypropionitrile**.

- **Sample Preparation:**
 - Accurately weigh approximately 5-20 mg of **3-Butoxypropionitrile**.
 - Dissolve the sample in approximately 0.6-0.7 mL of a deuterated solvent (e.g., Chloroform-d, CDCl₃) in a clean, dry vial.^[1]
 - Add a small amount of an internal standard, such as tetramethylsilane (TMS), for chemical shift referencing (δ = 0.00 ppm).

- Transfer the solution to a clean, high-quality 5 mm NMR tube.[1] The liquid level should be approximately 4-5 cm.[1]
- Instrument Setup:
 - Insert the NMR tube into the spectrometer's probe.
 - Lock the spectrometer onto the deuterium signal of the solvent to stabilize the magnetic field.[2]
 - Shim the magnetic field to optimize its homogeneity and achieve sharp, symmetrical peaks.[3]
- Data Acquisition:
 - Set the appropriate acquisition parameters, including the number of scans, spectral width, and relaxation delay.
 - Acquire the free induction decay (FID) data.
- Data Processing:
 - Apply a Fourier transform to the FID to obtain the frequency-domain spectrum.
 - Phase the spectrum to ensure all peaks are in the absorptive mode.
 - Calibrate the chemical shift axis using the TMS signal.
 - Integrate the peaks to determine the relative number of protons for each signal.

Predicted ^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

Carbon-13 NMR provides information about the carbon skeleton of a molecule. The predicted ^{13}C NMR spectrum of **3-Butoxypropionitrile** is based on the known chemical shifts of carbons in ethers and nitriles.

Predicted ^{13}C NMR Data (75 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Assignment	Rationale
~118	CN	The nitrile carbon is characteristically found in this downfield region.
~69	-O-CH ₂ -CH ₂ CH ₂ CH ₃	The carbon atom of the butoxy group directly bonded to the ether oxygen is significantly deshielded.
~65	-O-CH ₂ -CH ₂ -CN	The carbon atom of the propionitrile moiety directly bonded to the ether oxygen is also deshielded.
~31	-O-CH ₂ -CH ₂ -CH ₂ CH ₃	The second carbon of the butoxy chain.
~19	-O-CH ₂ CH ₂ -CH ₂ -CH ₃	The third carbon of the butoxy chain.
~18	-O-CH ₂ -CH ₂ -CN	The carbon alpha to the nitrile group.
~14	-O-CH ₂ CH ₂ CH ₂ -CH ₃	The terminal methyl carbon of the butoxy chain.

In-Depth Interpretation of Predicted ¹³C NMR Spectrum

The predicted proton-decoupled ¹³C NMR spectrum of **3-Butoxypropionitrile** should display seven signals, one for each unique carbon environment.

- Nitrile Carbon (δ ~118 ppm): The carbon of the cyano group is expected to appear in the characteristic region for nitriles, typically between 115-125 ppm.^[4]
- Carbons Adjacent to Oxygen (δ 65-70 ppm): The two carbon atoms directly bonded to the ether oxygen (-O-CH₂- and -CH₂-O-) will be the most deshielded of the sp³ carbons due to the high electronegativity of oxygen.

- Alkyl Carbons (δ 14-32 ppm): The remaining carbons of the butyl group will resonate in the upfield region, with the terminal methyl group being the most shielded (lowest chemical shift).

Experimental Protocol for ^{13}C NMR Spectroscopy

The protocol for ^{13}C NMR is similar to that for ^1H NMR, with some key differences in acquisition parameters due to the lower natural abundance and smaller gyromagnetic ratio of the ^{13}C nucleus.

- Sample Preparation:
 - A more concentrated sample is often required for ^{13}C NMR (typically 20-50 mg in 0.6-0.7 mL of solvent).[\[1\]](#)
- Instrument Setup and Data Acquisition:
 - The spectrometer is tuned to the ^{13}C frequency.
 - A proton-decoupled pulse sequence is typically used to simplify the spectrum by removing C-H coupling, resulting in single lines for each carbon.
 - A larger number of scans is usually necessary to achieve an adequate signal-to-noise ratio.

Predicted Infrared (IR) Spectroscopy

Infrared spectroscopy is used to identify the functional groups present in a molecule by detecting their characteristic vibrational frequencies.

Predicted Major IR Absorption Bands

Wavenumber (cm ⁻¹)	Intensity	Vibration	Functional Group
~2960-2850	Strong	C-H stretch	Alkane
~2250	Medium, Sharp	C≡N stretch	Nitrile
~1100	Strong	C-O stretch	Ether

In-Depth Interpretation of Predicted IR Spectrum

The IR spectrum of **3-Butoxypropionitrile** is expected to be dominated by the characteristic absorptions of its alkane, nitrile, and ether functionalities.

- **C-H Stretching Region (2850-3000 cm⁻¹):** Strong absorption bands in this region are expected due to the C-H stretching vibrations of the butyl and propionitrile alkyl chains.
- **Nitrile Stretching Region (~2250 cm⁻¹):** A sharp, medium-intensity peak around 2250 cm⁻¹ is a definitive indicator of the C≡N triple bond stretch of the nitrile group.
- **C-O Stretching Region (~1100 cm⁻¹):** A strong, broad absorption band around 1100 cm⁻¹ is characteristic of the C-O stretching vibration of the ether linkage.

Experimental Protocol for FTIR Spectroscopy of a Liquid Sample

Attenuated Total Reflectance (ATR) is a common and convenient method for obtaining the IR spectrum of a liquid sample.^[5]

- **Instrument Setup:**
 - Ensure the ATR crystal is clean.
 - Record a background spectrum of the empty ATR accessory. This will be automatically subtracted from the sample spectrum.
- **Sample Analysis:**

- Place a small drop of **3-Butoxypropionitrile** onto the ATR crystal.
- Acquire the sample spectrum.
- Data Processing:
 - The resulting spectrum will be a plot of transmittance or absorbance versus wavenumber.
 - Identify and label the major absorption bands.

Predicted Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can aid in its structural elucidation. The following predictions are for electron ionization (EI) mass spectrometry.

Predicted Major Fragments in the EI Mass Spectrum

m/z	Proposed Fragment
127	$[M]^+$ (Molecular Ion)
112	$[M - CH_3]^+$
98	$[M - C_2H_5]^+$
86	$[M - C_3H_5]^+$
70	$[M - C_4H_9O]^+$ or $[CH_2=CH-C\equiv N]^+$
57	$[C_4H_9]^+$
41	$[CH_2=C=NH]^+$ or $[C_3H_5]^+$

In-Depth Interpretation of the Predicted Mass Spectrum

Upon electron ionization, **3-Butoxypropionitrile** is expected to form a molecular ion at m/z 127. The fragmentation pattern will likely be dominated by cleavages at the ether linkage and alpha to the nitrile group.

- **Molecular Ion Peak ($[M]^+$):** A peak at m/z 127 corresponding to the molecular weight of **3-Butoxypropionitrile** should be observed, although its intensity may be low due to the lability of the molecule under EI conditions.
- **Alpha-Cleavage at the Ether Oxygen:** Cleavage of the C-C bonds adjacent to the ether oxygen is a common fragmentation pathway for ethers. This could lead to the loss of alkyl radicals from the butyl group, resulting in fragments at m/z 112 (loss of CH_3) and 98 (loss of C_2H_5).
- **Cleavage of the Butoxy Group:** The entire butoxy group can be lost, leading to a fragment at m/z 70.
- **Butyl Cation:** A prominent peak at m/z 57, corresponding to the stable tertiary butyl cation ($[C_4H_9]^+$), is expected.
- **Fragments from the Propionitrile Moiety:** Fragmentation of the propionitrile chain can lead to smaller ions, such as the one at m/z 41.

Experimental Protocol for Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a suitable technique for the analysis of volatile liquid compounds like **3-Butoxypropionitrile**.^[6]

- **Sample Preparation:**
 - Prepare a dilute solution of **3-Butoxypropionitrile** in a volatile organic solvent (e.g., dichloromethane or hexane) at a concentration of approximately 10 $\mu\text{g/mL}$.^[7]
- **GC Method:**
 - Inject a small volume (e.g., 1 μL) of the sample solution into the GC.
 - The GC oven temperature is programmed to ramp from a low initial temperature to a higher final temperature to separate the components of the sample based on their boiling points.^[8]

- MS Method:
 - As the separated components elute from the GC column, they enter the mass spectrometer.
 - The molecules are ionized using electron ionization (EI) at a standard energy of 70 eV.
 - The mass analyzer scans a specific mass-to-charge (m/z) range to detect the molecular ion and its fragment ions.[9]

Conclusion

This technical guide has presented a detailed, predicted spectroscopic profile of **3-Butoxypropionitrile** based on established chemical principles and comparative data. The predicted ^1H NMR, ^{13}C NMR, IR, and Mass Spectrometry data provide a comprehensive set of benchmarks for the structural identification and characterization of this molecule. The included standard experimental protocols offer guidance for obtaining high-quality spectral data. While these predictions are expected to be highly accurate, experimental verification is always recommended for definitive structural confirmation.

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